

# An In-depth Technical Guide to Cetirizine Dihydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fenazinel Dihydrochloride*

Cat. No.: *B15620844*

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## Introduction

Cetirizine dihydrochloride is a second-generation antihistamine widely utilized for the symptomatic relief of various allergic conditions, including allergic rhinitis (hay fever), urticaria (hives), and atopic dermatitis.[1][2][3] As a human metabolite of hydroxyzine, its principal therapeutic effects are mediated through the selective inhibition of peripheral H1 receptors.[3][4] A key advantage of cetirizine over first-generation antihistamines is its non-sedating nature, attributed to its limited ability to cross the blood-brain barrier.[5][6] This guide provides a comprehensive overview of cetirizine dihydrochloride, focusing on its chemical properties, mechanism of action, pharmacokinetic profile, and the experimental methodologies used in its evaluation.

## Chemical and Physical Properties

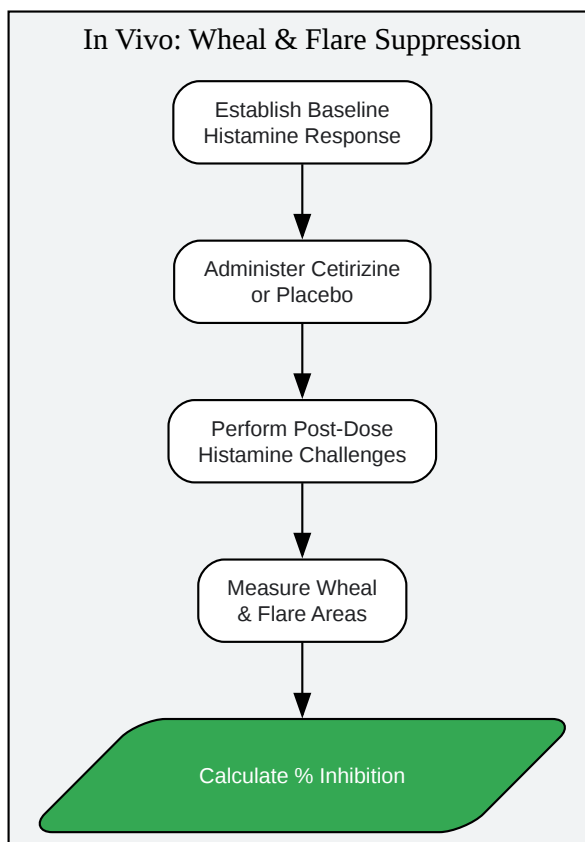
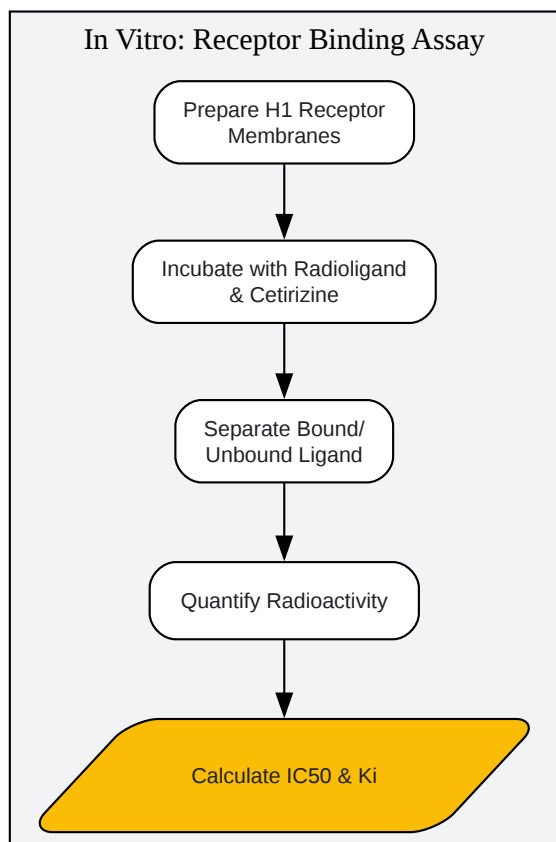
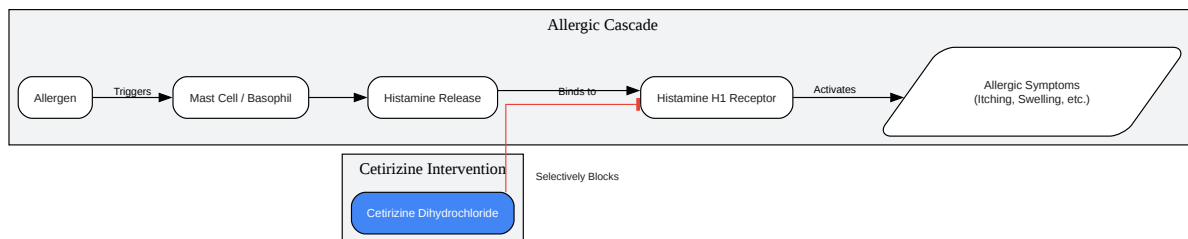
Cetirizine dihydrochloride is the racemic form of cetirizine.[4] It presents as a white crystalline powder and is highly soluble in water.[1][7]

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>25</sub> ClN <sub>2</sub> O <sub>3</sub> · 2HCl	[4][8]
Molecular Weight	461.82 g/mol	[4][8]
CAS Number	83881-52-1	[1]
Melting Point	210-218°C	[9]
Solubility	Freely soluble in water	[1][2]
pKa	2.2, 2.9, 8.0	[8]

## Mechanism of Action

Cetirizine is a potent and selective antagonist of the histamine H<sub>1</sub> receptor.[5][6] During an allergic response, allergens trigger the release of histamine from mast cells and basophils.[6] Histamine then binds to H<sub>1</sub> receptors on various cells, leading to the classic symptoms of allergy, such as itching, swelling, and increased vascular permeability.[5]

Cetirizine competitively inhibits the binding of histamine to peripheral H<sub>1</sub> receptors, thereby preventing the downstream signaling cascade that leads to allergic symptoms.[5][6] It exhibits high specificity for the H<sub>1</sub> receptor with negligible affinity for other receptors like cholinergic, dopaminergic, or serotonergic receptors at therapeutic concentrations.[1][5] Beyond H<sub>1</sub> receptor antagonism, cetirizine has demonstrated mild anti-inflammatory effects by inhibiting the chemotaxis of eosinophils during the secondary phase of an allergic reaction.[1][10]



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